

1-(4-Bromophenyl)cyclobutanecarboxylic acid proper disposal procedures

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)cyclobutanecarboxylic acid

Cat. No.: B176679

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Proper disposal of **1-(4-Bromophenyl)cyclobutanecarboxylic acid** is crucial for laboratory safety and environmental protection. As a halogenated organic compound, it requires handling as a special hazardous waste. Disposal must be conducted in consultation with a licensed disposal company and in accordance with all national and regional regulations.

Immediate Safety and Handling

Before handling **1-(4-Bromophenyl)cyclobutanecarboxylic acid** for disposal, it is essential to wear appropriate Personal Protective Equipment (PPE). Although one Safety Data Sheet (SDS) indicates no known hazards, related brominated compounds are known to cause skin and eye irritation.^{[1][2][3]} Therefore, cautious handling is advised.

Recommended Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use safety glasses with side-shields or goggles.^[2]
- Lab Coat: A standard lab coat should be worn to protect from skin contact.
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood.^{[2][4]}

Step-by-Step Disposal Protocol

The disposal of **1-(4-Bromophenyl)cyclobutanecarboxylic acid** should be treated as a regulated hazardous waste procedure. Do not dispose of this chemical down the drain or in regular trash.^{[5][6]}

1. Waste Identification and Segregation:

- Characterize the waste as a halogenated organic solid.^[7]
- It is critical to segregate halogenated organic waste from non-halogenated waste streams.^{[4][7][8][9]} Mixing these waste types can increase disposal costs and complicate the disposal process.^{[9][10][11]}

2. Containerization:

- Select a waste container that is in good condition, compatible with the chemical, and has a secure, tightly-sealing screw cap.^{[8][12]} Plastic containers are often preferred for solid waste.^[13]
- Ensure the container is not filled beyond 90% capacity to allow for expansion and prevent spills.^[12]

3. Labeling:

- Label the waste container clearly as soon as the first drop of waste is added.^{[8][10]}
- The label must include the words "Hazardous Waste," the full chemical name: "**1-(4-Bromophenyl)cyclobutanecarboxylic acid**," and the approximate quantity.^[9]
- List all constituents if it is a mixed waste stream.^{[7][8]}

4. Storage:

- Store the sealed and labeled container in a designated Satellite Accumulation Area (SAA), which should be at or near the point of generation.^{[12][13]}
- The SAA must be inspected weekly for any signs of leakage.^[12]

- Store acids and bases separately, and keep waste containers away from incompatible materials.[\[8\]](#)[\[12\]](#)

5. Arranging for Disposal:

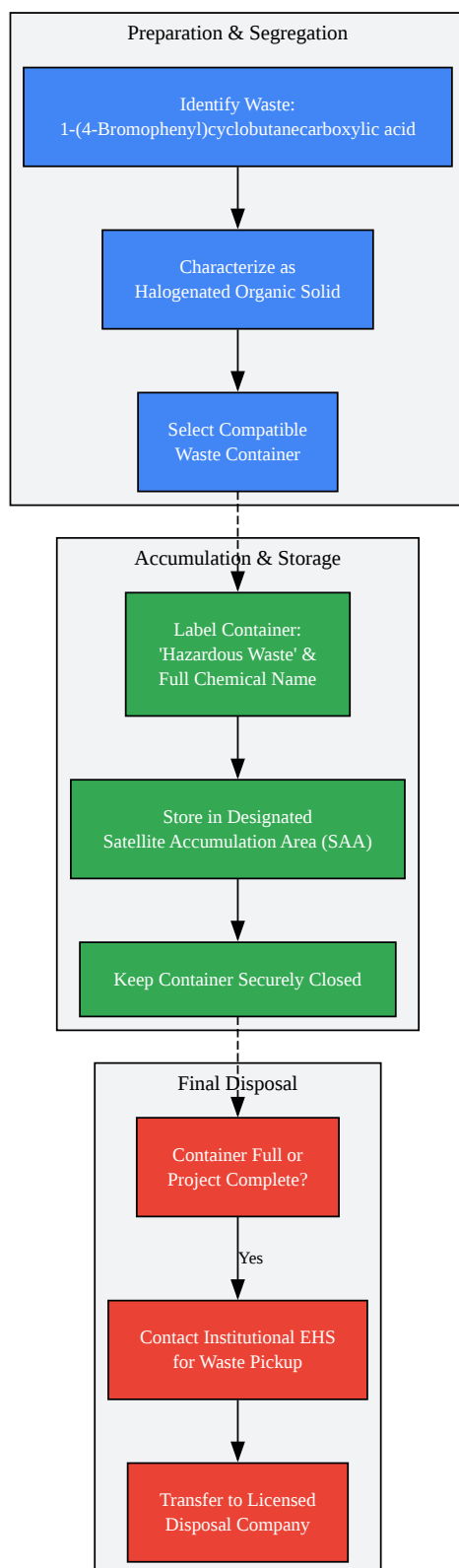
- Contact your institution's Environmental Health and Safety (EHRS) department or equivalent office to schedule a pickup for the hazardous waste.[\[5\]](#)[\[13\]](#)
- The EHRS will arrange for a licensed chemical waste disposal company to collect, transport, and dispose of the material in compliance with all regulations.[\[1\]](#)[\[14\]](#)

Summary of Chemical and Disposal Data

Property	Information
Chemical Name	1-(4-Bromophenyl)cyclobutanecarboxylic acid
CAS Number	151157-49-2
Waste Type	Solid, Hazardous Waste, Halogenated Organic Compound
Primary Disposal Route	Collection by a licensed professional waste disposal service for incineration or other approved treatment. [1] [14]
Incompatible Materials	Strong oxidizing agents, strong bases. [15] [16]

Disposal Workflow

The following diagram outlines the decision-making and procedural flow for the proper disposal of **1-(4-Bromophenyl)cyclobutanecarboxylic acid**.



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Caption: Workflow for the safe disposal of **1-(4-Bromophenyl)cyclobutanecarboxylic acid**.

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